

Introduction: Defining the Compound and the Data Landscape

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Compound of Interest

Compound Name: 1-Cyclohexyl-2-ethoxybenzene

CAS No.: 1889-30-1

Cat. No.: B14739453

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The compound specified as ortho-cyclohexyl ethyl phenyl ether is understood, based on standard chemical nomenclature, to be **1-cyclohexyl-2-ethoxybenzene**. This structure consists of a benzene ring substituted at the 1 and 2 (ortho) positions with a cyclohexyl group and an ethoxy group, respectively.

It is critical for researchers and drug development professionals to recognize that **1-cyclohexyl-2-ethoxybenzene** is a highly specific, non-commodity chemical. As such, a comprehensive, experimentally verified dataset of its physical properties is not readily available in public chemical databases or literature. This guide, therefore, serves a dual purpose: first, to provide expert-predicted physical properties based on analogous structures, and second, to equip researchers with the detailed, validated protocols necessary to determine these properties empirically. This approach ensures scientific integrity and provides a practical framework for handling this compound in a research and development setting.

The physical properties of a molecule like **1-cyclohexyl-2-ethoxybenzene** are paramount in drug development. They influence its solubility and dissolution rate (affecting bioavailability), its stability in various formulations, and its behavior during purification processes like distillation

and chromatography. An accurate understanding of these characteristics is the foundation of successful formulation and chemical process design.

Predicted Physicochemical Properties and Structural Analogs

In the absence of direct experimental data, we can forecast the physical properties of **1-cyclohexyl-2-ethoxybenzene** by examining structurally related compounds: ethoxybenzene (phenetole), which shares the ethoxy-aromatic moiety, and cyclohexylbenzene, which shares the cyclohexyl-aromatic moiety.

Table 1: Predicted Physical Properties of **1-cyclohexyl-2-ethoxybenzene** and Comparison with Structural Analogs

Property	Predicted Value (1-cyclohexyl-2-ethoxybenzene)	Ethoxybenzene[1][2]	Cyclohexylbenzene[3][4]	Rationale for Prediction
Molecular Formula	C ₁₄ H ₂₀ O	C ₈ H ₁₀ O	C ₁₂ H ₁₆	-
Molecular Weight	204.31 g/mol	122.16 g/mol	160.26 g/mol	-
Appearance	Colorless to pale yellow liquid	Colorless liquid	Colorless liquid	Typical for aromatic ethers and alkylbenzenes.
Boiling Point	245 - 255 °C	169-170 °C	239 °C	The addition of the bulky cyclohexyl group significantly increases molecular weight and van der Waals forces compared to ethoxybenzene, raising the boiling point substantially, likely slightly above that of cyclohexylbenzene.
Melting Point	< -10 °C	-30 °C	-3 °C	The ortho-substitution may disrupt crystal lattice packing, likely resulting in a low melting

point, ensuring it is liquid well below room temperature.

Density	0.97 - 0.99 g/cm ³ at 20°C	0.967 g/cm ³	0.94 g/cm ³	The density will be between that of its analogs, likely closer to that of ethoxybenzene due to the presence of the oxygen atom.
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Refractive Index (n _D ²⁰)	1.515 - 1.525	1.507	1.526	The refractive index is expected to be similar to cyclohexylbenzene due to the combination of the aromatic ring and the alicyclic ring system.
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Solubility	Insoluble in water; Soluble in ethanol, diethyl ether, acetone, benzene.[1]	Insoluble in water; Soluble in ethanol, diethyl ether.[1]	Insoluble in water; Soluble in organic solvents.	As a non-polar ether, it will be immiscible with water but highly soluble in common organic solvents.
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Experimental Determination of Physical Properties

The following protocols are presented as self-validating systems for researchers to empirically determine the core physical properties of **1-cyclohexyl-2-ethoxybenzene** or similar novel

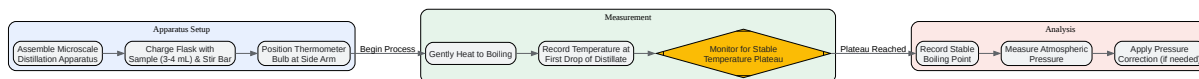
compounds. The causality behind procedural steps is explained to ensure robust and reliable data generation.

Boiling Point Determination via Microscale Distillation

Expertise & Causality: A precise boiling point is a key indicator of purity.[5] During a distillation, the boiling point is the temperature at which the liquid's vapor pressure equals the atmospheric pressure, resulting in a stable temperature plateau for the vapor phase of a pure compound.[5] [6] This method is superior to simple capillary methods for obtaining a highly accurate value.

Protocol:

- **Apparatus Setup:** Assemble a microscale distillation apparatus using a 10 mL round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a collection vessel. Ensure all joints are properly sealed.
- **Sample Charging:** Place 3-4 mL of **1-cyclohexyl-2-ethoxybenzene** and a magnetic stir bar into the round-bottom flask. The stir bar ensures smooth boiling and prevents bumping.
- **Thermometer Placement:** Position the thermometer so the top of the bulb is level with the bottom of the distillation head's side arm. This placement ensures the measured temperature is that of the vapor entering the condenser, which is the true boiling point.
- **Heating and Distillation:** Gently heat the flask using a heating mantle. Observe the liquid for the onset of boiling.
- **Data Recording:** As the vapor condenses and the first drop of distillate is collected, record the temperature. Continue to record the temperature every 30 seconds. A pure compound will exhibit a stable temperature range (± 0.5 °C) during the bulk of the distillation. This stable temperature is the boiling point.
- **Pressure Correction:** Record the ambient atmospheric pressure. If it deviates significantly from 760 mmHg, a nomograph should be used to correct the observed boiling point to the standard pressure boiling point.



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Caption: Workflow for Boiling Point Determination.

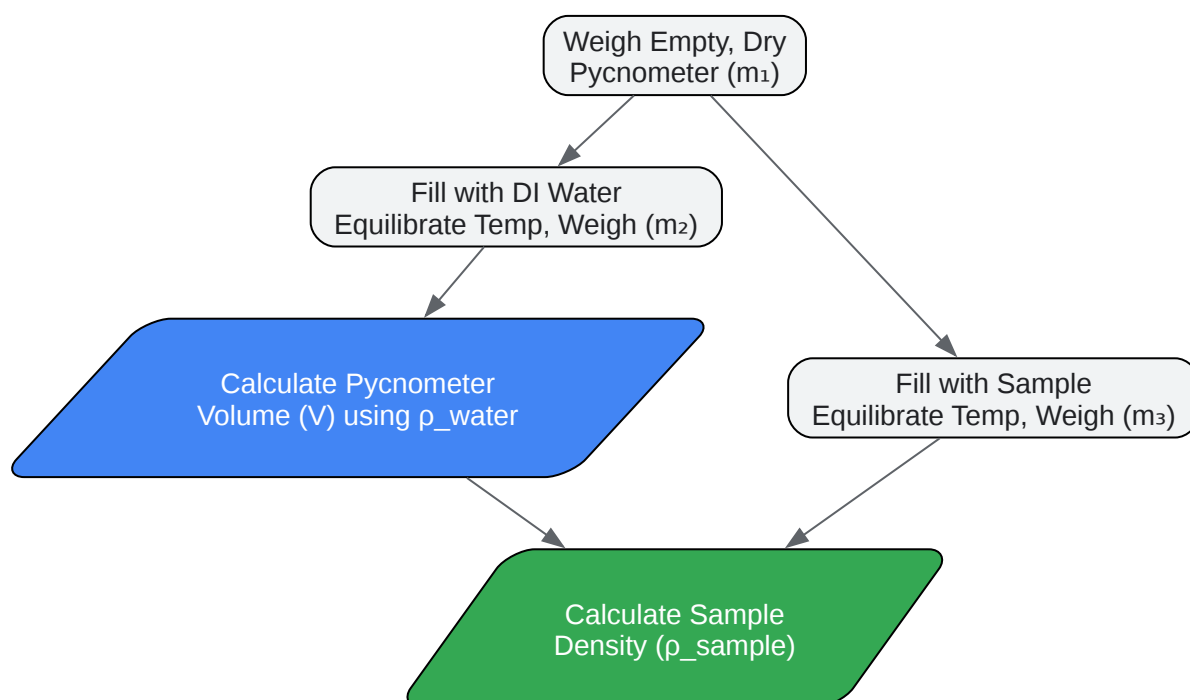
Density Measurement via Pycnometry

Expertise & Causality: Density is a fundamental physical property defined as mass per unit volume.[7] A pycnometer is a flask with a precisely known volume, allowing for a highly accurate density determination by weighing it when empty, filled with a reference liquid (e.g., deionized water), and filled with the sample liquid.[7] This method directly measures mass and volume to provide a reliable value.

Protocol:

- **Preparation:** Thoroughly clean and dry a 5 mL pycnometer.
- **Mass of Empty Pycnometer (m_1):** Weigh the empty, dry pycnometer with its stopper on an analytical balance to four decimal places.
- **Mass of Pycnometer with Water (m_2):** Fill the pycnometer with deionized water, insert the stopper, and allow it to equilibrate to a constant temperature (e.g., 20.0 °C) in a water bath. Dry the exterior completely and weigh it.
- **Volume Calculation:** Using the known density of water (ρ_{water}) at the measurement temperature (e.g., 0.99820 g/cm³ at 20.0 °C), calculate the exact volume (V) of the pycnometer: $V = (m_2 - m_1) / \rho_{\text{water}}$.

- Mass of Pycnometer with Sample (m_3): Empty and dry the pycnometer, then fill it with **1-cyclohexyl-2-ethoxybenzene**. Equilibrate to the same temperature as the water, dry the exterior, and weigh it.
- Density Calculation: Calculate the density of the sample (ρ_{sample}): $\rho_{\text{sample}} = (m_3 - m_1) / V$.



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Caption: Workflow for Density Measurement by Pycnometry.

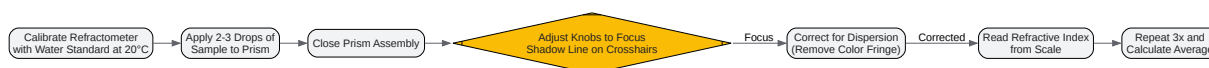
Refractive Index Measurement via Abbe Refractometer

Expertise & Causality: The refractive index is the ratio of the speed of light in a vacuum to its speed in a medium.[8] It is a characteristic property sensitive to temperature and the wavelength of light used. An Abbe refractometer measures the critical angle of total internal

reflection at the interface between a prism of high refractive index and the sample.[9] This angle is directly related to the sample's refractive index.

Protocol:

- **Instrument Calibration:** Turn on the refractometer and its light source. Ensure the prism temperature is controlled, typically to 20.0 ± 0.1 °C. Calibrate the instrument using a standard of known refractive index, such as distilled water ($n_{D^{20}} = 1.3330$).
- **Sample Application:** Open the prism assembly. Using a pipette, apply 2-3 drops of **1-cyclohexyl-2-ethoxybenzene** onto the surface of the lower prism.
- **Closing the Prism:** Close the prism assembly firmly to ensure the liquid spreads into a thin, uniform film.
- **Measurement:** Look through the eyepiece and turn the coarse adjustment knob until the light and dark fields become visible. Turn the fine adjustment knob to bring the dividing line (the shadow line) into sharp focus exactly on the crosshairs of the reticle.
- **Dispersion Correction:** If a colored fringe is visible at the dividing line, turn the dispersion correction knob until the line is sharp and achromatic (black and white).
- **Reading the Value:** Depress the switch to illuminate the internal scale and read the refractive index to four decimal places. Perform the measurement in triplicate and report the average.



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Caption: Workflow for Refractive Index Measurement.

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **1-cyclohexyl-2-ethoxybenzene** is not available, appropriate handling procedures can be derived from analogous compounds like ethoxybenzene and cyclohexylbenzene.[3][10]

- Hazard Class: Expected to be a flammable liquid. Keep away from heat, sparks, and open flames.[10]
- Toxicity: Likely to be harmful if swallowed, with a potential aspiration hazard which may be fatal if the liquid enters the airways. May cause skin and eye irritation.[11]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat. All handling should be performed in a well-ventilated fume hood.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Conclusion

This guide provides a comprehensive framework for understanding and characterizing the physical properties of **1-cyclohexyl-2-ethoxybenzene**. By combining predictive analysis based on sound chemical principles with detailed, robust experimental protocols, researchers and drug development professionals are empowered to generate the high-quality data necessary for their work. Adherence to these methodologies and safety protocols will ensure both the integrity of the scientific results and the safety of laboratory personnel.

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